

Palmitic Acid-d4-1: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Palmitic acid-d4-1*

Cat. No.: *B591804*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Palmitic acid-d4-1 is a deuterated form of palmitic acid, a common saturated fatty acid. Stable isotope-labeled compounds like **Palmitic acid-d4-1** are valuable tools in drug development and metabolic research, primarily used as tracers for quantification in pharmacokinetic and metabolic studies.^{[1][2]} While deuteration can potentially affect the metabolic profiles of drugs, the fundamental safety and handling precautions are largely based on the properties of the parent compound, palmitic acid, supplemented with specific data for the deuterated analog where available. This guide provides an in-depth overview of the safety, handling, and toxicological information for **Palmitic acid-d4-1**.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Palmitic acid-d4-1**. Data for the non-deuterated palmitic acid is included for comparison where specific data for the deuterated form is not available.

Property	Palmitic acid-d4-1	Palmitic Acid (for comparison)	Reference
Molecular Formula	C16H28D4O2	C16H32O2	[1][3]
Molecular Weight	260.45 g/mol	256.42 g/mol	[1][3][4]
Exact Mass	260.26500 Da	256.24023 Da	[1][4]
CAS Number	75736-47-9 / 75736-49-1	57-10-3	[1][3]
Appearance	-	White crystalline waxy material	[5]
Melting Point	-	61 - 64 °C	[6]
Boiling Point	-	271.5 °C (at 133 hPa)	[7]
Density	-	0.852 g/cm ³ (at 25 °C)	[7]
Solubility	-	Insoluble in water; Soluble in hot alcohol, ether, chloroform	[5][7]
LogP	5.55	6.4	[1][4]

Hazard Identification and Classification

Palmitic acid-d4-1 is classified as hazardous according to the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute oral toxicity.

Hazard Classification	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation
Data from MedChemExpress Safety Data Sheet for Palmitic acid-d4.[3]		

Toxicological Information

Detailed toxicological studies specifically for **Palmitic acid-d4-1** are limited. The data below is for the parent compound, palmitic acid, and should be considered as a reference.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5,000 mg/kg	[7][8]
Primary Irritancy	-	Skin	Irritant effect	[9]
Primary Irritancy	-	Eye	Irritating effect	[7][9]
Sensitization	-	-	No sensitizing effects known	[7][9]
Genotoxicity	-	-	Does not present a concern	[10]
Carcinogenicity	-	-	Not identified as a carcinogen	[8]

Experimental Protocols & Methodologies

Specific experimental safety and toxicology testing protocols for **Palmitic acid-d4-1** are not detailed in the available documentation. The hazard classifications provided are based on standard regulatory testing guidelines (e.g., OECD Test Guidelines). The following sections describe generalized protocols for handling and emergency procedures based on safety data sheets.

First Aid Measures

A standardized first aid response protocol is crucial when working with this compound.

Exposure Route	Protocol	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist, seek medical advice.	[3][11]
Skin Contact	Take off contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.	[3][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[3][7]
Ingestion	Rinse mouth. Call a doctor if you feel unwell. Do not induce vomiting.	[3][11][12]

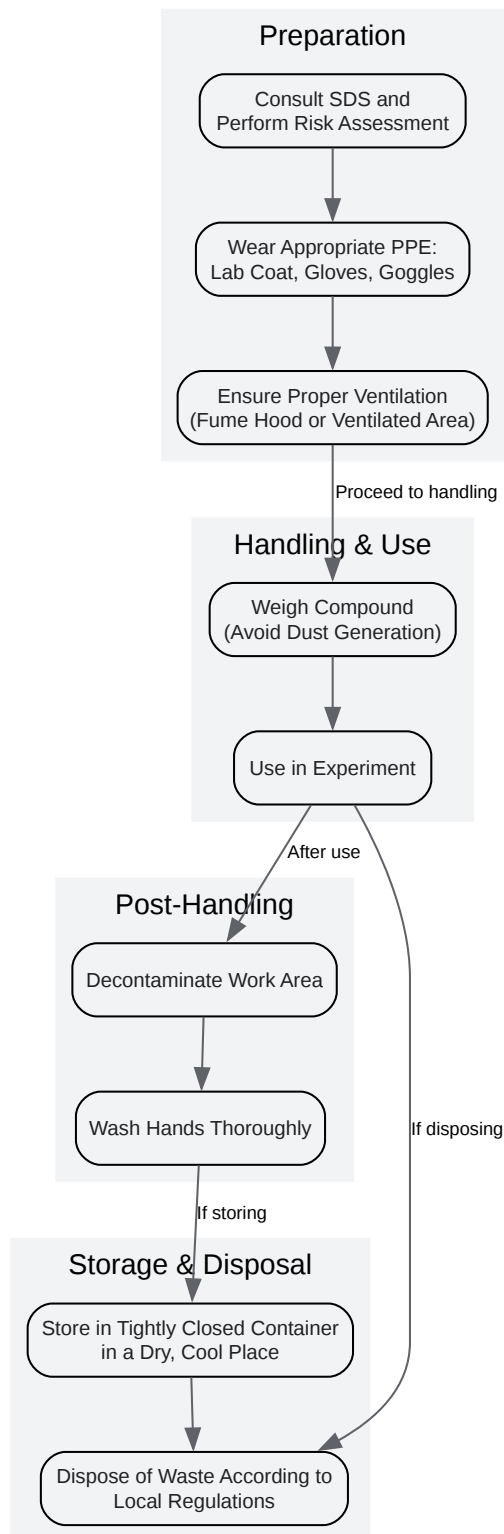
Handling, Storage, and Disposal

Proper handling and storage are essential to ensure safety and maintain the integrity of the compound.

Safe Handling Workflow

The following diagram illustrates the general workflow for handling **Palmitic acid-d4-1** in a laboratory setting.

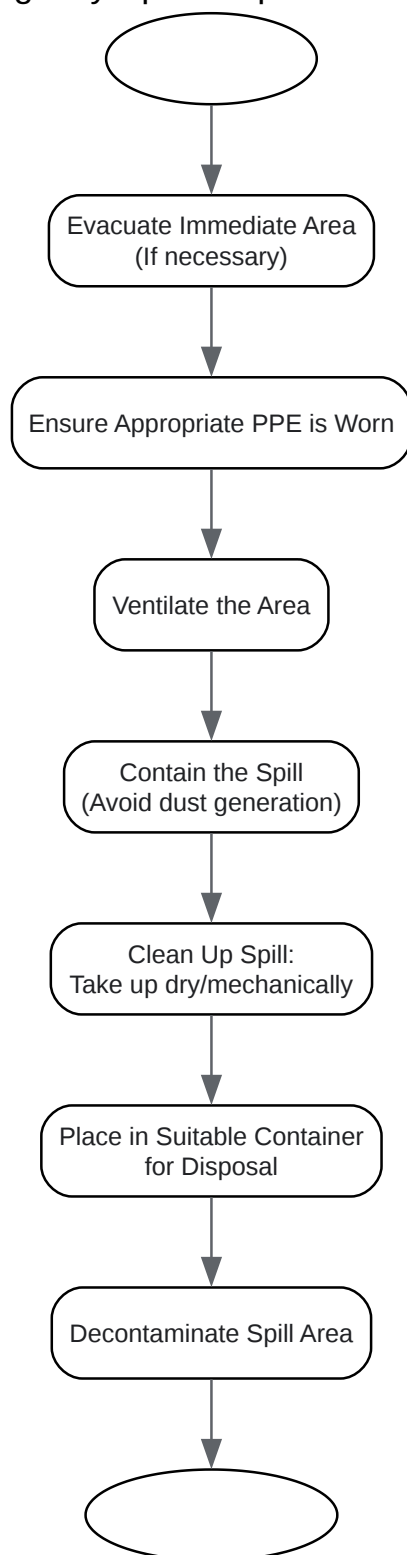
General Handling Workflow for Palmitic Acid-d4-1

[Click to download full resolution via product page](#)Caption: A workflow for the safe handling of **Palmitic acid-d4-1**.

Emergency Spill Response

In the event of a spill, the following procedure should be followed.

Emergency Spill Response Protocol



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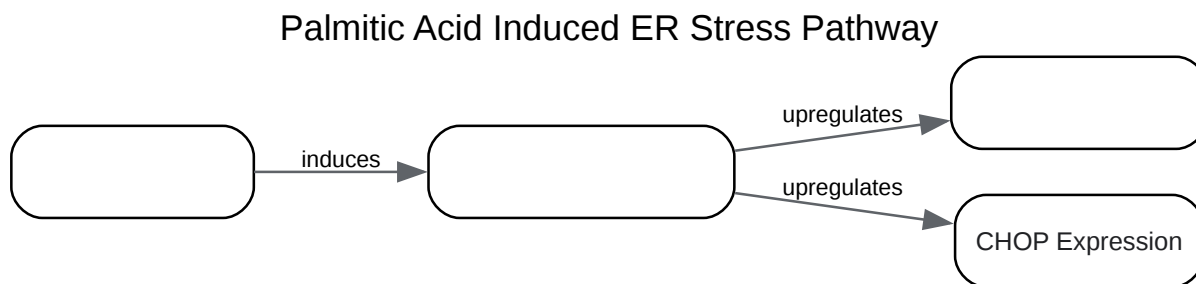
Caption: A flowchart for responding to a **Palmitic acid-d4-1** spill.

Storage and Disposal

- Storage: Store in a dry, cool, and well-ventilated place.[12][13] Keep the container tightly closed and sealed, protected from moisture and light.[3][11]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[3] Waste must be handled by a licensed professional waste disposal service.[8]

Biological Activity and Signaling

Palmitic acid has been shown to induce the expression of glucose-regulated protein 78 (GRP78) and CCAAT/enhancer-binding protein homologous protein (CHOP) in mouse granulosa cells.[1][2] This indicates a potential role in inducing endoplasmic reticulum (ER) stress.

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Caption: Simplified pathway of Palmitic acid inducing ER stress markers.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **Palmitic acid-d4-1** to minimize exposure.

Protection Type	Recommendation	Reference
Eye/Face	Wear safety glasses with side-shields or goggles.	[12]
Skin	Wear protective gloves (e.g., nitrile rubber) and a lab coat.	[3][12]
Respiratory	Use a NIOSH-approved respirator if dust is generated and ventilation is inadequate.	

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and a comprehensive risk assessment for the specific experimental conditions. Always adhere to institutional and local safety regulations.

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